

Personal protective equipment for handling Amino(3-hydroxyphenyl)acetic acid hydrochloride

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Compound of Interest

Compound Name: Amino(3-hydroxyphenyl)acetic acid hydrochloride

Cat. No.: B1442587

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Essential Safety and Handling Guide for Amino(3-hydroxyphenyl)acetic acid hydrochloride

This guide provides essential, field-tested procedures for the safe handling, use, and disposal of **Amino(3-hydroxyphenyl)acetic acid hydrochloride** (CAS No: 81017-73-4). Designed for researchers, scientists, and drug development professionals, this document moves beyond mere compliance, embedding a culture of safety and procedural excellence within your laboratory operations. Our commitment is to furnish you with the critical information necessary to mitigate risks and ensure both personal safety and experimental integrity.

Hazard Analysis: Understanding the Compound

Amino(3-hydroxyphenyl)acetic acid hydrochloride is a chemical compound that requires careful handling due to its potential health effects. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Skin Irritation (Category 2): Causes skin irritation.[1][2]

- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[1][2]

The signal word for this compound is "Warning".[1][2] These classifications underscore the necessity of stringent adherence to the safety protocols outlined below. The primary routes of exposure are ingestion, skin contact, eye contact, and inhalation.[1][3][4]

Hazard Summary Table

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory system	Category 3	H335: May cause respiratory irritation

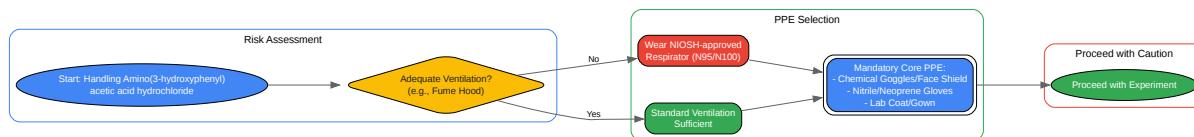
Personal Protective Equipment (PPE): Your First Line of Defense

The selection and proper use of PPE are non-negotiable when handling **Amino(3-hydroxyphenyl)acetic acid hydrochloride**. A risk assessment should always precede any handling of this chemical to ensure the chosen PPE is appropriate for the scale and context of the experiment.[5]

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to prevent contact with the eyes.[2][6] Standard safety glasses do not provide adequate protection against splashes. In case of eye contact, immediately rinse with water for at least 15 minutes, including under the eyelids, and seek medical attention.[3]
- Skin Protection:

- Gloves: Handle with chemical-resistant gloves (e.g., nitrile or neoprene) that have been inspected for integrity before use.[2][7] Use proper glove removal technique to avoid skin contact.[2]
- Protective Clothing: A lab coat or a disposable gown should be worn to protect the skin.[7] For procedures with a higher risk of splashing, consider a polyethylene-coated polypropylene gown or other laminate materials resistant to chemical permeation.[7]
- Respiratory Protection: Work in a well-ventilated area, preferably within a laboratory fume hood, to avoid inhaling dust or fumes.[1][6] If a fume hood is not available or if dust generation is significant, a NIOSH-approved respirator (such as an N95 or N100) may be necessary.[7][8]

PPE Selection Workflow



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Caption: PPE selection workflow for handling the compound.

Operational Plan: From Receipt to Disposal

A systematic approach to handling this compound from the moment it enters the lab until its disposal is crucial for safety.

Handling and Storage

- Handling:

- Always handle this compound in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.[1]
- Avoid generating dust.[4]
- Wash hands thoroughly after handling, and before breaks.[1][2]
- Do not eat, drink, or smoke in the work area.[1]
- Facilities should be equipped with an eyewash station.[1]
- Storage:
 - Store in a tightly closed container.[1]
 - Keep in a cool, dry, and well-ventilated place away from incompatible substances.[1]
 - Store locked up.[1]

Emergency Procedures

- Spills:
 - Evacuate the area and ensure adequate ventilation.
 - Wear appropriate PPE, including respiratory protection.
 - For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[6]
 - Prevent the spill from entering drains or waterways.[1][6]
- First Aid:
 - If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2][3]
 - In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If irritation persists, get

medical advice.[1][2][3]

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[1][3]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[1][3]

Disposal Plan

All waste materials, including the compound itself and any contaminated materials (e.g., gloves, wipes), must be disposed of as hazardous waste.

- Collect waste in a clearly labeled, sealed container.
- Dispose of the contents and container in accordance with local, state, and federal regulations at an approved waste disposal plant.[1]
- Do not allow the product to enter drains or soil.[1]

By adhering to these detailed protocols, you can create a secure and efficient research environment. Your commitment to safety is paramount, not only for your own well-being but for the integrity of your scientific pursuits.

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